

# Flavanthrinin: A Technical Overview of its Properties and Potential Applications

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Flavanthrinin** is a naturally occurring phenolic compound that has garnered interest for its potential therapeutic properties. This technical guide provides a comprehensive overview of the available scientific data on **Flavanthrinin**, including its chemical properties, biological activities, and the methodologies used for its isolation and characterization. The information is presented to support further research and development efforts in the fields of natural product chemistry and drug discovery.

## **Core Data**

**Physicochemical Properties of Flavanthrinin** 



Property	Value	Source
CAS Number	130827-45-1	[1][2]
Molecular Formula	C15H12O3	[1]
Molecular Weight	240.25 g/mol	[1]
IUPAC Name	4-methoxyphenanthrene-2,7-diol	[1]
Synonyms	2,7-dihydroxy-4- methoxyphenanthrene	[1]

## **Reported Biological Activity of Flavanthrinin**

**Flavanthrinin** has demonstrated significant antibacterial activity against various skin-associated bacteria, including methicillin-resistant Staphylococcus aureus (MRSA).[3][4] The following table summarizes the reported minimum inhibitory concentrations (MIC) and cytotoxic concentrations (CC50).

Organism/Cell Line	Activity	Concentration	Source
Staphylococcus aureus	MIC	0.02 - 0.78 mg/mL	[3][4]
Methicillin-resistant S. aureus (MRSA)	MIC	0.02 - 0.78 mg/mL	[3][4]
Staphylococcus epidermidis	MIC	0.02 - 0.78 mg/mL	[3][4]
Vero cells	CC50	0.41 ± 0.03 mg/mL	[3][4]

## **Experimental Protocols**

General Methodology for Isolation and Identification of Flavanthrinin from Dioscorea bulbifera



The following is a generalized protocol based on published literature for the isolation and identification of **Flavanthrinin**.[3][4] Note: Specific parameters such as solvent ratios for chromatography and detailed analytical settings may require optimization.

#### Extraction:

- Air-dried and powdered bulbils of Dioscorea bulbifera are subjected to sequential solvent extraction, typically starting with nonpolar solvents and progressing to more polar solvents (e.g., hexane, dichloromethane, ethyl acetate, and methanol).
- The ethyl acetate extract has been reported to contain the highest concentration of Flavanthrinin.[3][4]

#### Fractionation and Purification:

- The crude ethyl acetate extract is subjected to column chromatography over silica gel.
- Elution is performed with a gradient of solvents, typically a mixture of hexane and ethyl acetate, with increasing polarity.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Fractions showing the presence of the target compound are pooled.
- Further purification is achieved using preparative TLC with a suitable solvent system.

#### Activity-Guided Identification:

- TLC-bioautography is employed to identify the fractions with antibacterial activity.
- A developed TLC plate is sprayed with a bacterial suspension (e.g., S. aureus) and incubated.
- Zones of inhibition (clear areas) on the TLC plate indicate the presence of antibacterial compounds.

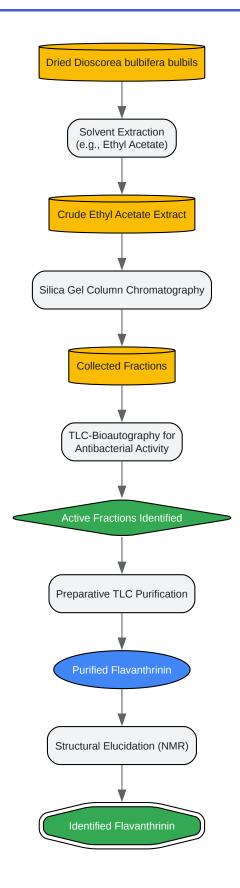
#### Structure Elucidation:



- The purified compound is subjected to spectroscopic analysis for structure determination.
- Nuclear Magnetic Resonance (NMR) spectroscopy (¹H-NMR and ¹³C-NMR) is the primary method used to elucidate the structure of Flavanthrinin.[3][4]

## Visualizations Experimental Workflow





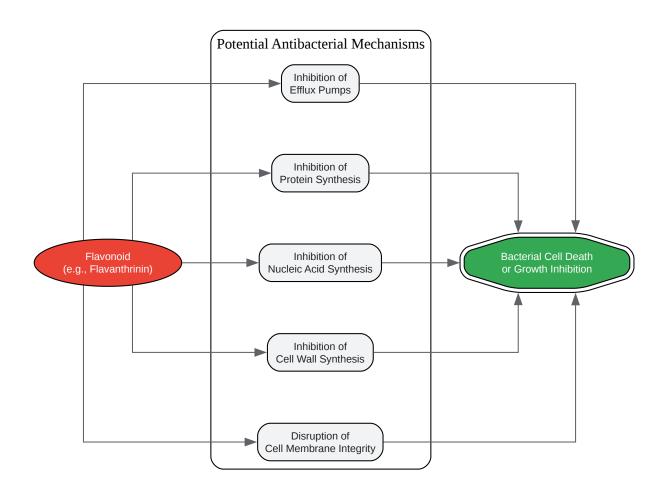
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Caption: A generalized workflow for the isolation and identification of **Flavanthrinin**.



## **Potential Antibacterial Mechanisms of Flavonoids**

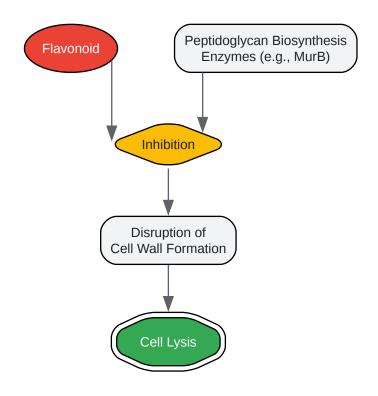
While the specific signaling pathways and molecular targets of **Flavanthrinin** have not been elucidated, the following diagrams illustrate the general mechanisms by which flavonoids are known to exert their antibacterial effects.[1][5][6][7] These are potential, but not confirmed, mechanisms for **Flavanthrinin**.



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Caption: Potential antibacterial mechanisms of action for flavonoids.





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Caption: A potential pathway for the inhibition of bacterial cell wall synthesis by flavonoids.

## Conclusion

**Flavanthrinin** is a promising natural product with demonstrated antibacterial activity, particularly against clinically relevant strains like MRSA. While its physicochemical properties are well-defined, further research is required to elucidate its specific mechanism of action and to develop standardized, detailed protocols for its isolation and purification. The information provided in this guide serves as a foundational resource for scientists and researchers to build upon in their exploration of **Flavanthrinin**'s therapeutic potential.

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